

BAY-293: A Potent Tool for the Interrogation of RAS-SOS1 Biology

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Compound of Interest

Compound Name: A-293

Cat. No.: B1666141

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

The RAS family of small GTPases (KRAS, NRAS, and HRAS) are critical signaling nodes that, when mutated, are implicated in up to 30% of all human cancers.[1] These proteins function as molecular switches, cycling between an inactive GDP-bound state and an active GTP-bound state. The activation of RAS is facilitated by Guanine Nucleotide Exchange Factors (GEFs), with the Son of Sevenless 1 (SOS1) protein being a key activator.[2][3] The interaction between RAS and SOS1 represents a critical control point in oncogenic signaling, making it an attractive target for therapeutic intervention.[1][4]

BAY-293 has emerged as a potent and selective small-molecule inhibitor of the KRAS-SOS1 interaction.[5][6] By disrupting this protein-protein interaction, BAY-293 effectively blocks the SOS1-mediated reloading of RAS with GTP, thereby reducing the levels of active RAS-GTP and attenuating downstream oncogenic signaling through pathways such as the RAF-MEK-ERK cascade.[2][3][7] This technical guide provides a comprehensive overview of BAY-293 as a research tool, summarizing its biochemical and cellular activities, detailing key experimental protocols for its use, and visualizing the underlying biological pathways and experimental workflows.

Data Presentation: Biochemical and Cellular Activity of BAY-293

The following tables summarize the quantitative data for BAY-293's activity in various assays, providing a clear comparison of its potency and efficacy.

Table 1: Biochemical Activity of BAY-293

Target Interaction	Assay Type	IC50 (nM)	Reference(s)
KRAS-SOS1	Not Specified	21	[5] [6] [8]
KRASG12C-SOS1	HTRF	21	[9]

Table 2: Cellular Activity of BAY-293

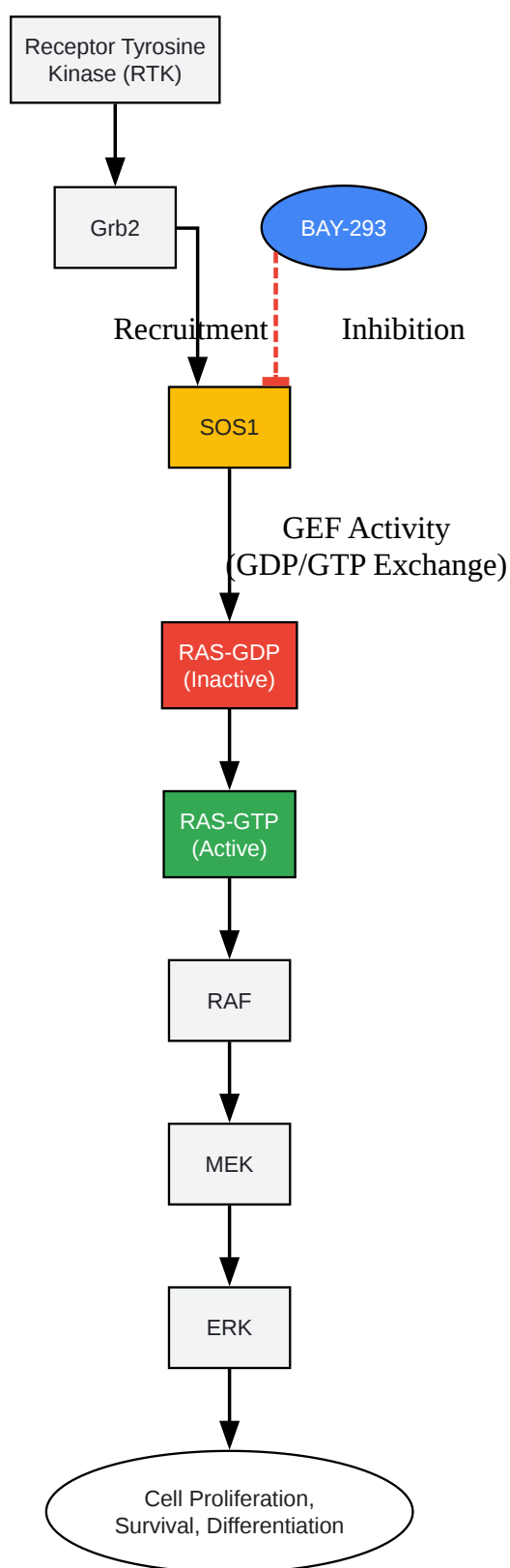
Cell Line	Cancer Type	KRAS Status	Assay Type	IC50 (nM)	Reference(s)
HeLa	Cervical Cancer	Wild-Type	RAS Activation	Submicromolar	[1] [2] [3]
HeLa	Cervical Cancer	Wild-Type	RAS-GTP Levels	410	[5]
Calu-1	Non-Small Cell Lung Cancer	G12C	RAS-GTP Levels	200	[5]
K-562	Chronic Myelogenous Leukemia	Wild-Type	Antiproliferative	1,090	[1] [2] [3]
MOLM-13	Acute Myeloid Leukemia	Wild-Type	Antiproliferative	995	[1] [2] [3]
NCI-H358	Non-Small Cell Lung Cancer	G12C	Antiproliferative	3,480	[1] [2] [3]
Calu-1	Non-Small Cell Lung Cancer	G12C	Antiproliferative	3,190	[1] [2] [3]
K-562	Chronic Myelogenous Leukemia	Wild-Type	pERK Inhibition	180	[10]

Table 3: Selectivity Profile of BAY-293

Off-Target	Assay Type	Activity	Reference(s)
SOS2	Biochemical	IC50 > 20,000 nM	[11]
MCF2L (DBS)	Biochemical	IC50 > 20,000 nM	[11]
358 Kinases	Biochemical (at 1μM)	> 67% remaining activity	[11]
HTR2A	Radioligand Binding	Ki = 133.44 nM	[11]
ADRA2C	Radioligand Binding	Ki = 130.87 nM	[11]
HRH2	Radioligand Binding	Ki = 139.82 nM	[11]

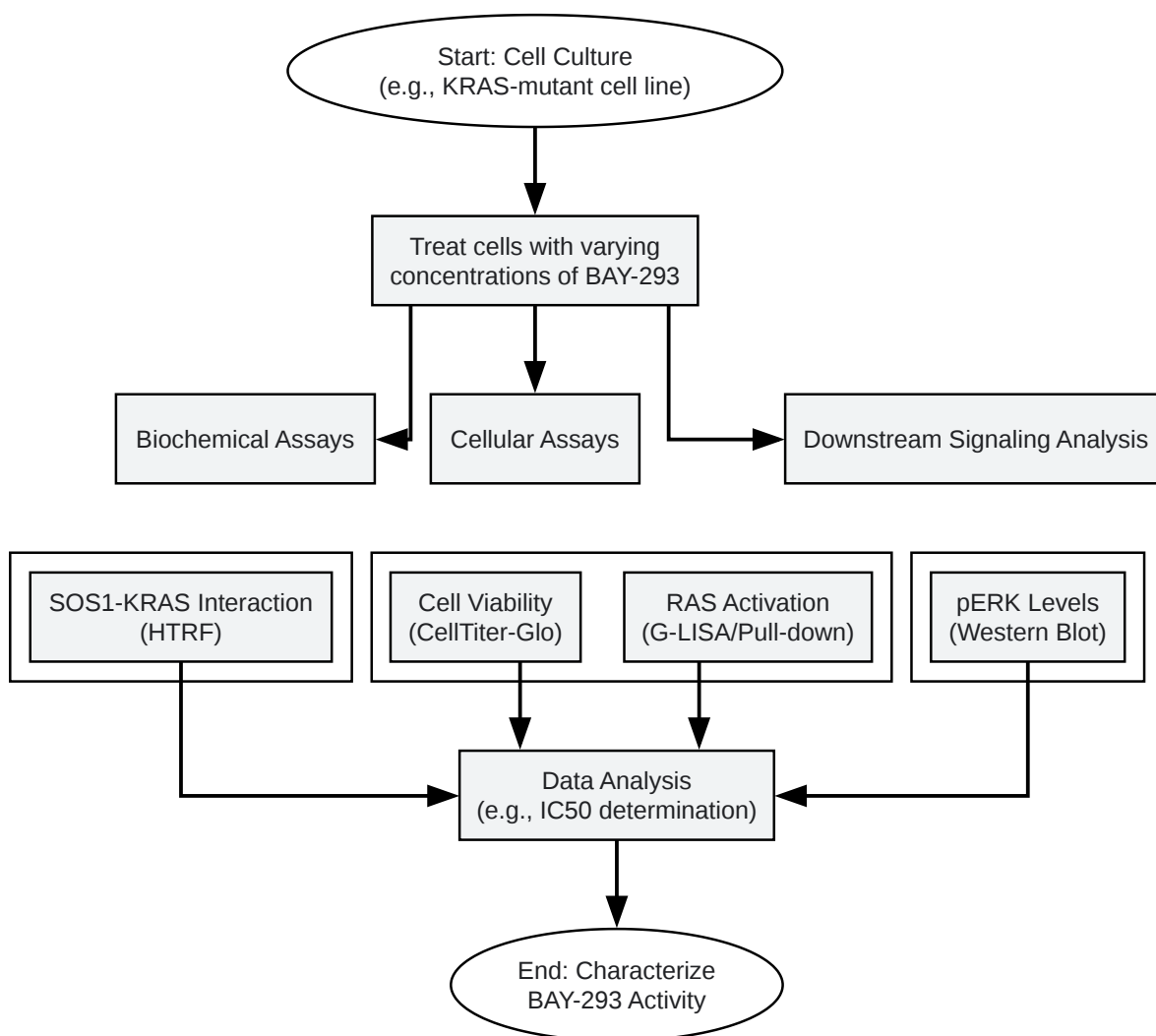
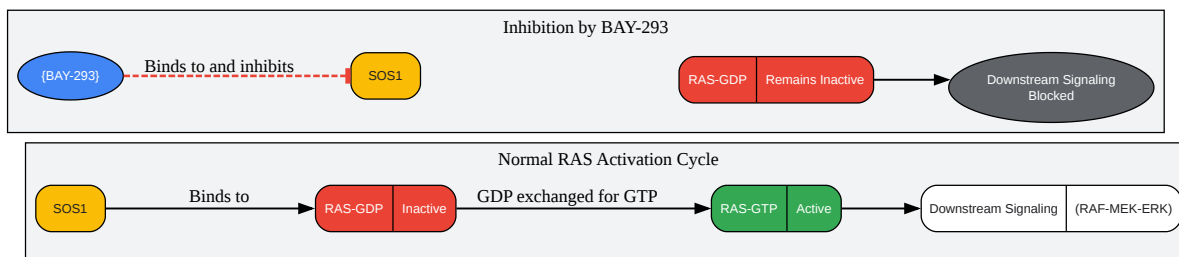
Mandatory Visualization

The following diagrams, generated using Graphviz (DOT language), illustrate key signaling pathways, the mechanism of action of BAY-293, and a general experimental workflow.



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Figure 1: The RAS-SOS1 signaling pathway and the inhibitory action of BAY-293.



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